

An In-depth Technical Guide to 4-Formylpyridine-2-carbonitrile

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Compound of Interest

Compound Name: 4-Formylpyridine-2-carbonitrile

Cat. No.: B154140

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Formylpyridine-2-carbonitrile, a heterocyclic aromatic compound, holds significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique bifunctional nature, featuring both a reactive aldehyde and a cyano group on a pyridine scaffold, makes it a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of **4-Formylpyridine-2-carbonitrile**, including its chemical identity, physicochemical properties, and key applications. While detailed experimental data for this specific isomer is limited in publicly accessible literature, this document consolidates available information and draws comparisons with closely related isomers to provide a thorough understanding for research and development purposes.

Chemical Identification and Physicochemical Properties

4-Formylpyridine-2-carbonitrile is systematically identified by its CAS number 131747-70-1. It is also known by several synonyms, including 2-Cyanopyridine-4-carboxaldehyde and 4-Formylpicolinonitrile.^[1] The structural and physicochemical properties are summarized in the tables below. It is important to note that while some experimental data is available for related

isomers, many of the listed properties for **4-Formylpyridine-2-carbonitrile** are computationally predicted.

Table 1: Chemical Identifiers for **4-Formylpyridine-2-carbonitrile**

Identifier	Value
CAS Number	131747-70-1[1]
IUPAC Name	4-formylpyridine-2-carbonitrile[1]
Molecular Formula	C ₇ H ₄ N ₂ O[1]
Molecular Weight	132.12 g/mol [1]
Canonical SMILES	<chem>C1=CN=C(C=C1C=O)C#N</chem>
InChI Key	JAJMFPLHLWYJQ-UHFFFAOYSA-N

Table 2: Physicochemical Properties of **4-Formylpyridine-2-carbonitrile**

Property	Value	Source
XLogP3	0.4	Computed by PubChem[1]
Hydrogen Bond Donor Count	0	Computed by PubChem[1]
Hydrogen Bond Acceptor Count	3	Computed by PubChem[1]
Rotatable Bond Count	1	Computed by PubChem[1]
Exact Mass	132.032362755 Da	Computed by PubChem[1]
Topological Polar Surface Area	53.8 Å ²	Computed by PubChem[1]
Heavy Atom Count	10	Computed by PubChem[1]
Complexity	170	Computed by PubChem[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Formylpyridine-2-carbonitrile** are not extensively reported in readily available scientific literature. However, general methods for the synthesis of pyridine aldehydes from cyanopyridines have been described. One such patented method involves the vapor-phase interaction of a cyanopyridine with water and formic acid in the presence of a catalyst. While this provides a potential synthetic route, specific conditions for the 4-formyl-2-carbonitrile isomer are not detailed.

Researchers interested in synthesizing this compound may need to adapt existing protocols for related molecules or develop novel synthetic strategies. The synthesis would likely start from a correspondingly substituted pyridine derivative, followed by the introduction or modification of the formyl and cyano groups.

Applications in Research and Drug Development

The pyridine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs. The presence of both an aldehyde and a nitrile group on the pyridine ring in **4-Formylpyridine-2-carbonitrile** offers multiple avenues for chemical modification, making it an attractive starting material for the synthesis of novel therapeutic agents.

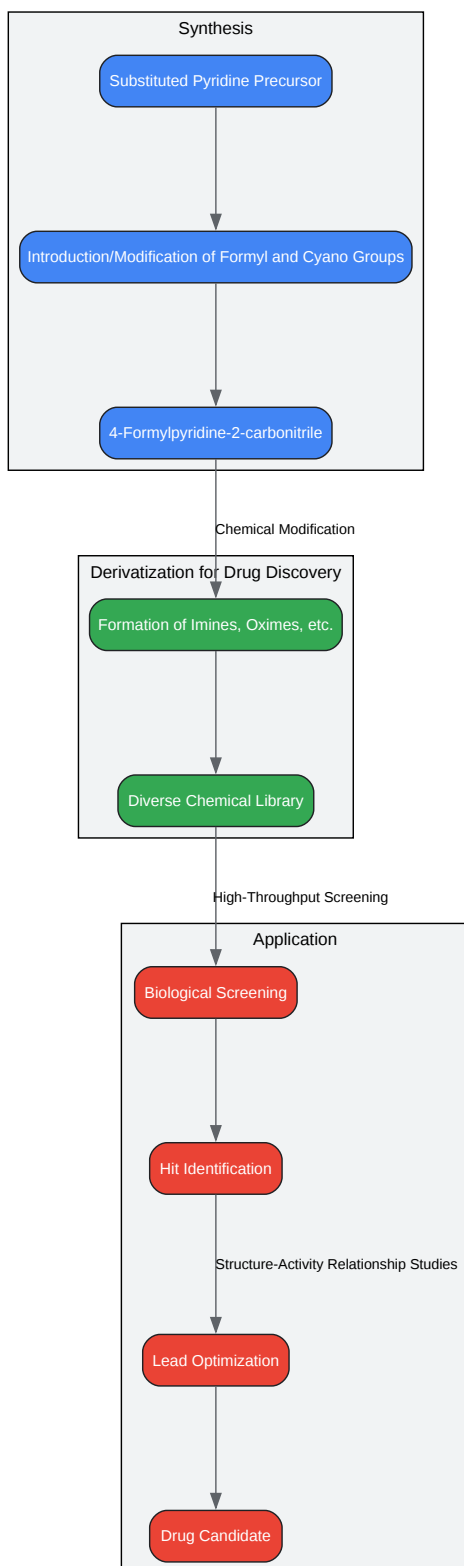
While specific biological activities for **4-Formylpyridine-2-carbonitrile** are not well-documented, its structural motifs are present in compounds with known pharmacological effects. For instance, pyridine-containing compounds have been investigated as inhibitors of various enzymes and as ligands for a range of biological targets. The nitrile group can act as a hydrogen bond acceptor or be hydrolyzed to a carboxylic acid, while the aldehyde group is a versatile handle for forming imines, oximes, and other functional groups, enabling the construction of diverse chemical libraries for drug screening.

Given the interest in cyanopyridine derivatives in cancer research, it is plausible that **4-Formylpyridine-2-carbonitrile** could serve as a precursor for the development of novel kinase inhibitors or other anti-cancer agents.

Logical Workflow for Synthesis and Derivatization

The following diagram illustrates a conceptual workflow for the potential synthesis and subsequent derivatization of **4-Formylpyridine-2-carbonitrile** for applications in drug discovery.

Conceptual Workflow for 4-Formylpyridine-2-carbonitrile

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Caption: A conceptual workflow outlining the synthesis of **4-Formylpyridine-2-carbonitrile** and its subsequent derivatization for the development of new drug candidates.

Safety Information

Based on GHS classifications from supplier information, **4-Formylpyridine-2-carbonitrile** is considered hazardous. The following table summarizes the known hazard statements. It is imperative to handle this compound with appropriate personal protective equipment in a well-ventilated chemical fume hood.

Table 3: GHS Hazard Information for **4-Formylpyridine-2-carbonitrile**

Hazard Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Conclusion

4-Formylpyridine-2-carbonitrile is a chemical compound with significant potential as a building block in synthetic and medicinal chemistry. While a comprehensive experimental dataset for this specific isomer is not readily available, its structural features suggest a wide range of possible applications, particularly in the development of novel pharmaceuticals. Further research into the synthesis, characterization, and biological activity of **4-Formylpyridine-2-carbonitrile** is warranted to fully explore its utility. This guide serves as a foundational resource for researchers and professionals, consolidating the current knowledge and highlighting areas for future investigation.

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References

- 1. molbase.com [molbase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Formylpyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154140#4-formylpyridine-2-carbonitrile-cas-number-and-identification]

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